

# An In-depth Technical Guide to Limonol (CAS 989-61-7)

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## Compound of Interest

Compound Name: *Limonol*

Cat. No.: *B15596528*

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## Introduction

**Limonol** (CAS: 989-61-7) is a naturally occurring tetranortriterpenoid, a class of highly oxygenated and structurally complex secondary metabolites.<sup>[1]</sup> It is primarily isolated from plants belonging to the Rutaceae and Meliaceae families, notably from the seeds of *Citrus paradisi* (grapefruit) and the bark of *Melia azedarach* L.<sup>[1][2]</sup> As a member of the limonoid class, which is known for a wide array of biological activities, **Limonol** and its derivatives are of significant interest to the scientific community for their potential therapeutic applications.

It is important to distinguish **Limonol** (C<sub>26</sub>H<sub>32</sub>O<sub>8</sub>) from other similarly named compounds. The name has been occasionally and erroneously applied in some literature to geraniol (C<sub>10</sub>H<sub>18</sub>O), a monoterpene alcohol, or used generally to refer to limonene (C<sub>10</sub>H<sub>16</sub>), a common monoterpene in citrus oils. This guide will focus exclusively on the tetranortriterpenoid **Limonol** (CAS 989-61-7).

## Chemical Structure and Properties

**Limonol** is characterized by a complex fused ring system, including a furan ring, which is a common feature of limonoids. Its intricate stereochemistry contributes to its specific biological activities.

Table 1: Chemical and Physical Properties of **Limonol**

Property	Value	Source(s)
CAS Number	989-61-7	[1]
Molecular Formula	C <sub>26</sub> H <sub>32</sub> O <sub>8</sub>	[1]
Molecular Weight	472.53 g/mol	[1]
IUPAC Name	(1R,2R,7S,10R,12R,13S,14R,16S,19R,20S)-19-(furan-3-yl)-12-hydroxy-9,9,13,20-tetramethyl-4,8,15,18-tetraoxahexacyclo[11.9.0.0 <sup>2,7</sup> .0 <sup>2,10</sup> .0 <sup>14,16</sup> .0 <sup>14,20</sup> ]docosane-5,17-dione	
Synonyms	Limol, 7α-limonol	[1]
Melting Point	318-320 °C	[1]
Boiling Point (Predicted)	675.8 ± 55.0 °C	[1]
Density (Predicted)	1.39 ± 0.1 g/cm <sup>3</sup>	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

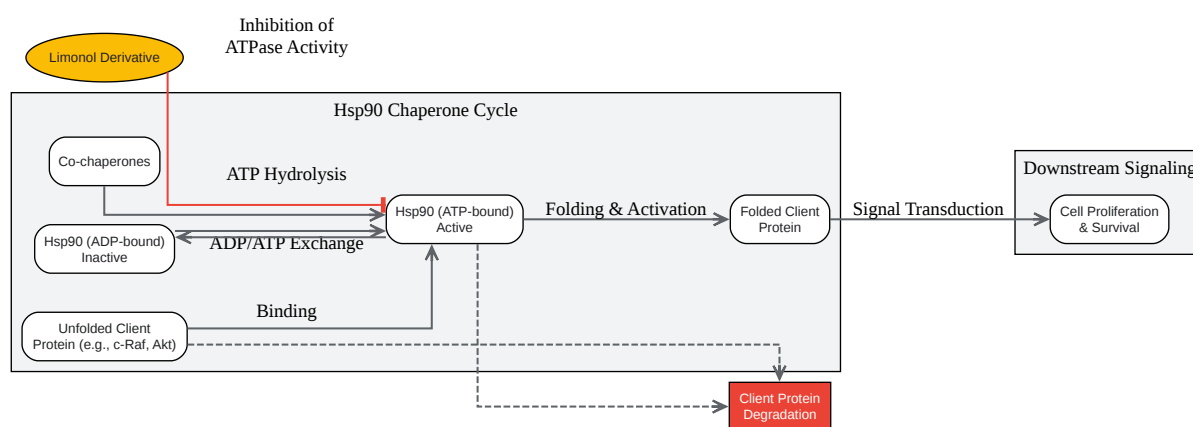
## Biological Activities and Signaling Pathways

Research into the specific biological activities of **Limonol** is ongoing, with current evidence pointing towards its potential as an antifungal agent and a scaffold for the development of anticancer drugs through the inhibition of Heat Shock Protein 90 (Hsp90).

### Hsp90α Inhibition

**Limonol** derivatives have been identified as promising inhibitors of Hsp90α, a molecular chaperone that is crucial for the stability and function of numerous client proteins involved in cancer cell proliferation, survival, and metastasis.

A study investigating a library of tetranortriterpenes found that compounds containing a **Limonol** moiety were effective at compromising the chaperone activity of Hsp90α.[3] Specifically, **Limonol** derivatives were shown to bind to Hsp90, inhibit its ATPase activity, and consequently lead to the depletion of Hsp90 client proteins such as c-Raf and pAkt in HeLa and MCF/7 cancer cell lines.[3][4] This disruption of the Hsp90 chaperone cycle ultimately inhibits downstream signaling pathways crucial for cancer cell survival and proliferation.



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### Hsp90 Inhibition by **Limonol** Derivatives

## Antifungal Activity

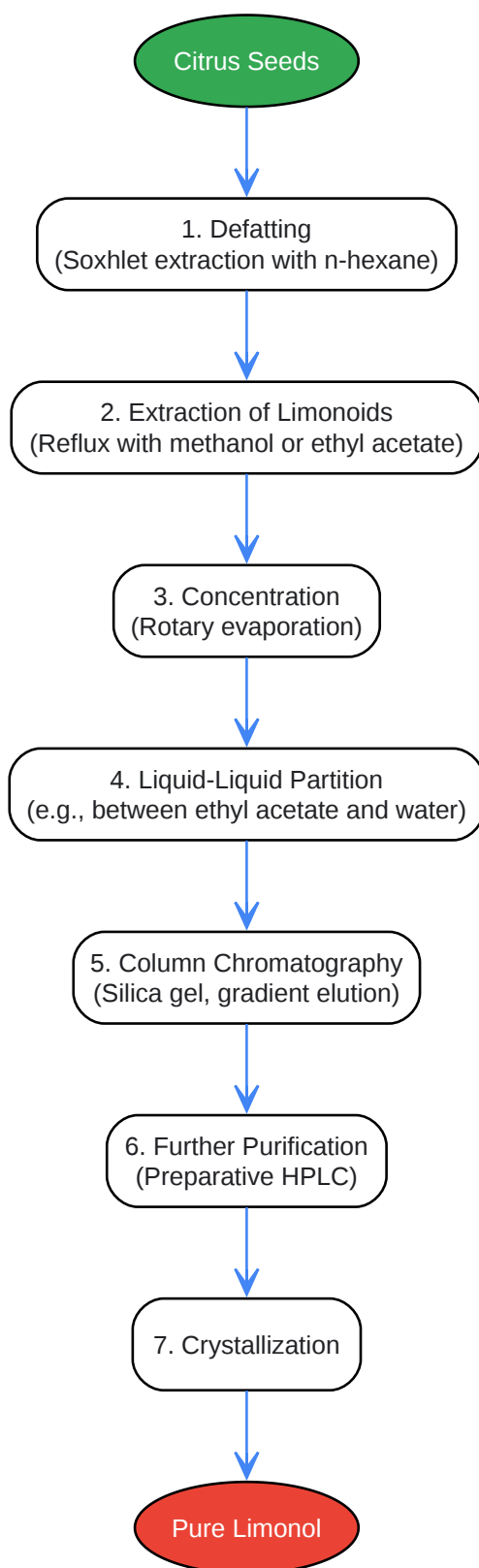
**Limonol** has demonstrated antifungal properties. In a study evaluating various natural tetranortriterpenoids, **Limonol** isolated from *Citrus medica* was tested for its activity against *Puccinia arachidis*, the causative agent of groundnut rust disease.[1][5] The study reported that while cedrelone was the most effective, other limonoids, including **Limonol**, were also evaluated, indicating their potential as natural fungicides.[5]

## Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of **Limonol** are essential for reproducible research.

### General Protocol for Isolation of Limonoids from Citrus Seeds

While the specific protocol for the isolation of **Limonol** is detailed in Bennett et al., *Phytochemistry*, 1982, a general method for the extraction and purification of limonoids from citrus seeds is as follows.<sup>[2][6][7]</sup> This protocol can be adapted and optimized for the specific isolation of **Limonol**.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)